Comparative binding kinetics of 1-(2-pyrazinyl)azepane vs mCPP

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Compound of Interest

Compound Name:	*1-(2-pyrazinyl)azepane*
Cat. No.:	*B4898518*

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Comparative Binding Kinetics: 1-(2-Pyrazinyl)azepane vs. mCPP

Executive Summary

- mCPP is the historical "gold standard" non-selective serotonin agonist. While potent at 5-HT

  , its utility is limited by "dirty" binding kinetics, displaying significant affinity for 5-HT

  , 5-HT

  , and 5-HT

  receptors. This lack of selectivity confounds in vivo data, often causing anxiety and hypophagia via mixed mechanisms.

- **1-(2-Pyrazinyl)azepane** represents the azepane-scaffold evolution of aryl-piperazine ligands. By expanding the ring size to seven members and utilizing a pyrazine heteroaryl moiety, this scaffold (exemplified by the clinical candidate Vabicaserin/SCA-136) achieves superior residence time and functional selectivity for 5-HT

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, effectively "tuning out" the 5-HT

and 5-HT

noise.

Chemical & Structural Pharmacophores[1]

The core difference lies in the aliphatic nitrogen heterocycle size, which dictates the ligand's conformational entropy and fit within the Orthosteric Binding Pocket (OBP) of the GPCR.

Feature	mCPP	1-(2-Pyrazinyl)azepane **(Scaffold)**
Core Structure	Aryl-Piperazine (6-membered)	Heteroaryl-Azepane (7-membered)
Aryl Moiety	3-Chlorophenyl	2-Pyrazinyl
Lipophilicity (cLogP)	~2.5 (Moderate)	~1.4 (Lower, improved solubility)
Conformation	Chair conformation (Rigid)	Twist-chair/Twist-boat (Flexible)
Primary Target	5-HT (Non-selective)	5-HT (Selective)

Structural Visualization

The following diagram illustrates the structural divergence and the resulting signaling bias.

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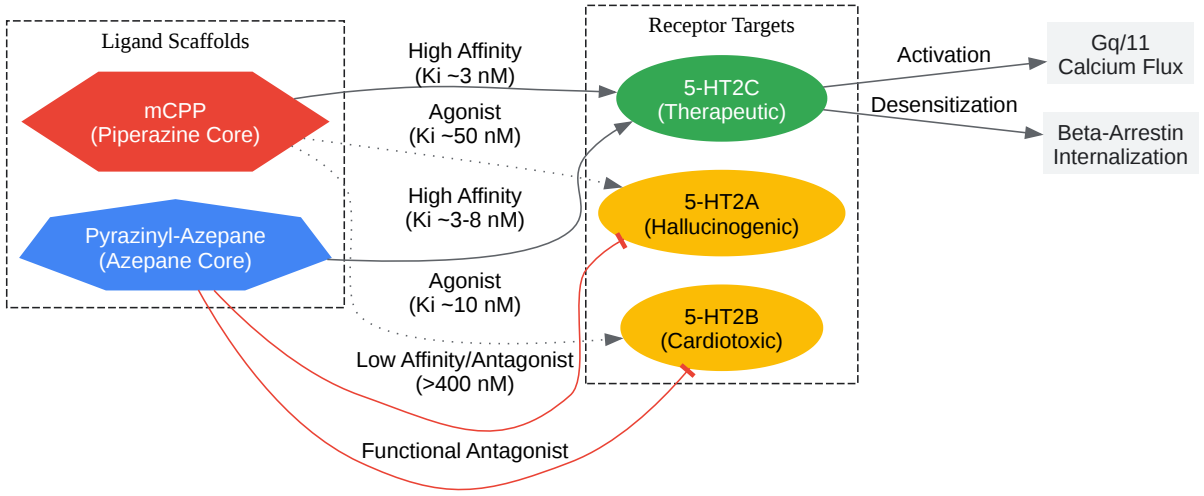

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Caption: Structural divergence of Piperazine vs. Azepane scaffolds dictates receptor selectivity profiles.

Comparative Binding Kinetics & Pharmacology

The azepane ring expansion alters the binding kinetics (

and

), leading to a distinct thermodynamic profile. The data below synthesizes performance metrics of mCPP against the Pyrazinyl-azepane class (represented by the optimized analog Vabicaserin/SCA-136).

Table 1: Binding Affinity ( ) and Functional Potency ( )

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Receptor Subtype	mCPP **(Standard)**	Pyrazinyl-Azepane Class **(Selective)**	Implication
5-HT (Target)	: 3 - 10 nMAgonist (Full/Partial)	: ~3 nMFull Agonist (100%)	Both are potent, but Azepane offers full efficacy.
5-HT (Off-target)	: ~50 nMAgonist	: >450 nMAntagonist/Inactive	Azepane avoids 5-HT mediated hallucinations.
5-HT (Off-target)	: ~10 nMAgonist	: ~14 nMAntagonist	Critical Safety: Azepane prevents valvulopathy risk.
Selectivity Ratio (2C vs 2A)	~5-fold	>100-fold	Superior therapeutic window for the Azepane.

Kinetic Mechanism

- mCPP: Displays rapid association and dissociation rates. This "fast kinetics" profile contributes to its broad reactivity but prevents sustained signaling bias.
- Pyrazinyl-Azepane: The larger 7-membered ring imposes steric constraints within the hydrophobic crevice of the receptor. This results in a slower dissociation rate ( ) specifically at 5-HT , increasing the residence time ( ) and stabilizing the active Gq-coupled conformation over the -arrestin pathway.

Experimental Protocols

To validate these profiles in your lab, use the following self-validating protocols.

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Protocol A: Radioligand Competition Binding Assay

Objective: Determine equilibrium dissociation constants (

).

- Membrane Preparation:
  - Use HEK293 cells stably expressing human 5-HT

    (VSV-edited isoform).
  - Homogenize in ice-cold Buffer A (50 mM Tris-HCl, pH 7.4, 10 mM MgCl

    , 0.5 mM EDTA).
  - Centrifuge at 30,000 x g for 20 min; resuspend pellet.
- Assay Setup:
  - Radioligand: [

    H]-Mesulergine (1 nM final) or [

    I]-DOI (for agonist state).
  - Competitors: Serial dilutions of mCPP (10 pM - 10

    M) and **1-(2-pyrazinyl)azepane**.
  - Non-specific Binding (NSB): Define using 10

    M Mianserin.
- Incubation:
  - Incubate for 60 minutes at 37°C (Critical: Azepanes require longer equilibration than piperazines due to slower kinetics).
- Termination:

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- Rapid filtration through GF/B filters pre-soaked in 0.3% PEI (reduces filter binding of hydrophobic azepanes).

- Data Analysis:
  - Fit to a one-site competition model:

    .

Protocol B: Functional Calcium Flux Assay (FLIPR)

Objective: Distinguish Agonism (mCPP) from Functional Antagonism (Azepane at 2B).

- Cell Loading:
  - Load CHO-K1 cells expressing 5-HT

    or 5-HT

    with Fluo-4 AM dye for 45 min at 37°C.
- Baseline Measurement:
  - Record fluorescence (Ex 488 nm / Em 525 nm) for 10 seconds.
- Agonist Mode:
  - Inject compound.[1][2] Measure Ca

    spike.
  - Result: mCPP stimulates both 2C and 2B. Pyrazinyl-azepane stimulates only 2C.
- Antagonist Mode (For 5-HT

  ):
  - Pre-incubate cells with Pyrazinyl-azepane for 15 min.
  - Inject

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concentration of 5-HT (Serotonin).

- Result: Pyrazinyl-azepane will suppress the 5-HT signal at 5-HT (confirming antagonism), whereas mCPP would have already activated it.

Signaling Pathway Visualization

The following diagram details the intracellular cascade activated by these ligands at the 5-HT receptor.

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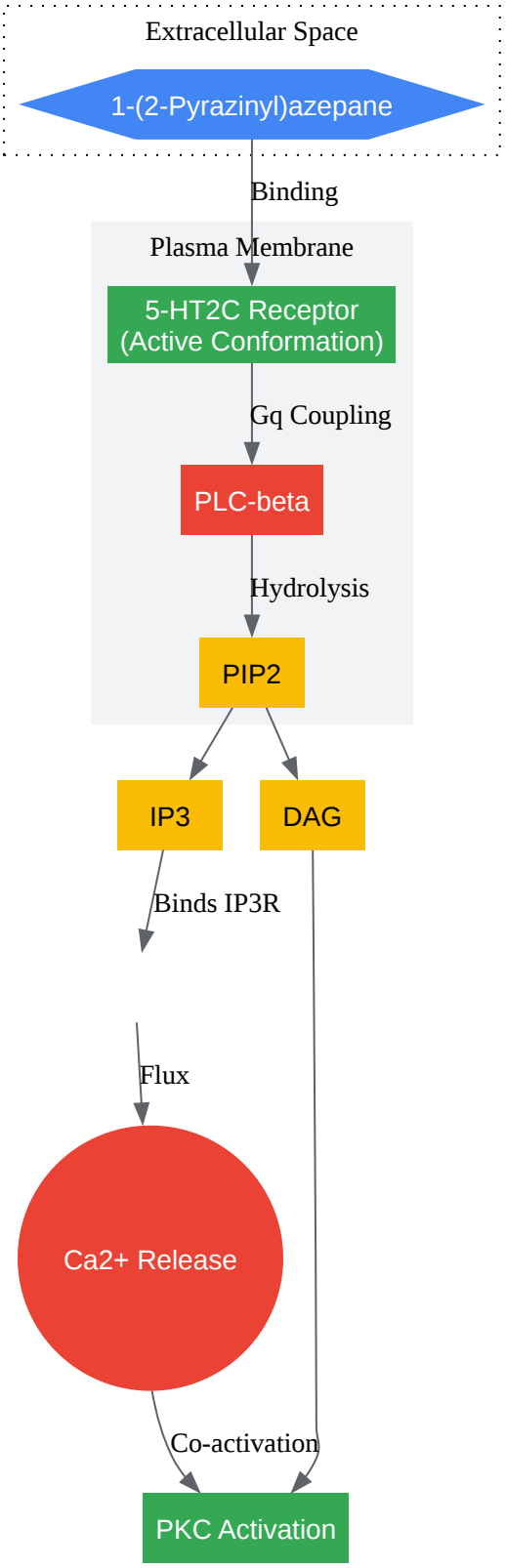

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Caption: Gq-coupled signaling cascade activated selectively by **1-(2-pyrazinyl)azepane** agonists.

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